

A Comparative Guide to the Structure-Activity Relationships of Spirohydantoin Analogs

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(2,4-Dioxo-1,3-diaza-spiro[4.4]non-3-yl)-propionic acid

CAS No.: 852400-00-1

Cat. No.: B1304835

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This guide provides an in-depth analysis of the structure-activity relationships (SAR) for spirohydantoin analogs, a class of compounds recognized for its therapeutic versatility. We will dissect the key structural modifications that govern their biological activity against various targets, offering a comparative framework for researchers and drug development professionals. This document moves beyond a simple recitation of facts to explain the causal relationships between molecular architecture and pharmacological outcomes, grounded in experimental data.

Introduction: The Spirohydantoin Scaffold as a Privileged Structure

The spirohydantoin motif, characterized by a hydantoin ring fused to another cyclic system through a single shared carbon atom (a spiro center), represents a privileged scaffold in medicinal chemistry. This rigid, three-dimensional structure allows for precise orientation of functional groups into biological targets, often leading to enhanced potency and selectivity compared to more flexible acyclic analogs. The hydantoin ring itself offers crucial hydrogen bond donor and acceptor sites, which are fundamental for molecular recognition at enzyme

active sites or receptor binding pockets. The diverse biological activities of these compounds, ranging from enzyme inhibition to receptor antagonism, underscore the scaffold's utility in drug design.[1][2] This guide will explore the SAR of spirohydantoin analogs in three key therapeutic areas: diabetic complications, oncology, and central nervous system disorders.

Spirohydantoin Analogs as Aldose Reductase Inhibitors (ARIs)

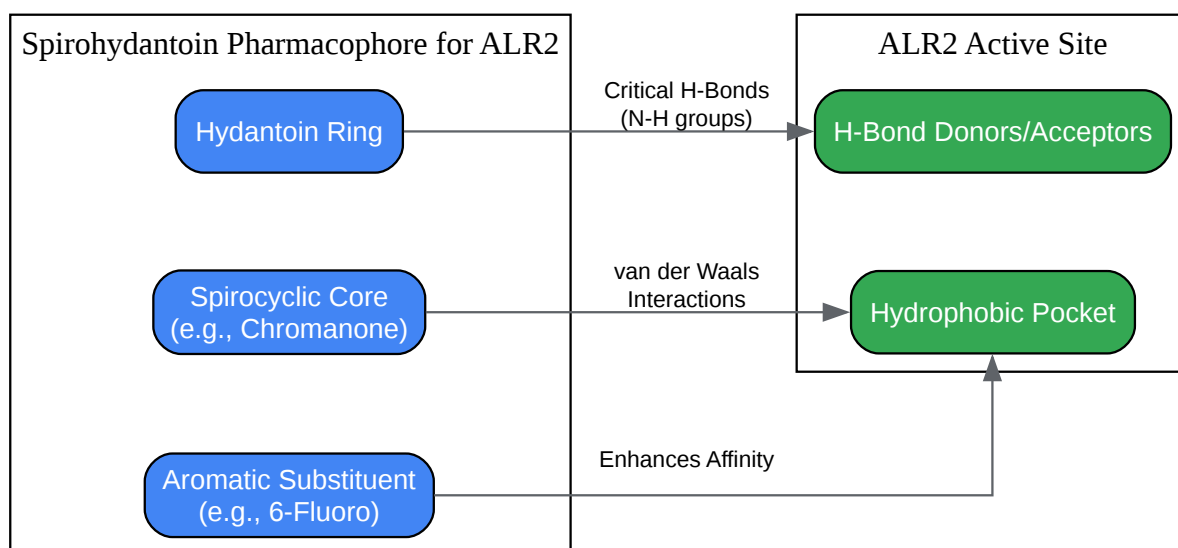
The enzyme aldose reductase (ALR2) is a key target in the management of chronic diabetic complications.[3] By catalyzing the conversion of glucose to sorbitol, its overactivity leads to osmotic stress and cellular damage in tissues like the lens, retina, and peripheral nerves.[3][4] Spirohydantoins were among the first potent ALR2 inhibitors discovered, with Sorbinil being a prominent clinical candidate.

Core Scaffold and Key SAR Insights

The foundational SAR for spirohydantoin ARIs is built around a spiro-chromanone or related heterocyclic core. The general pharmacophore consists of the spiro-fused ring system that interacts with a hydrophobic pocket in the enzyme and the hydantoin ring that anchors the molecule through hydrogen bonds to the active site.

- **The Hydantoin Headgroup:** The N1-H and N3-H protons of the hydantoin ring are critical for activity. They form key hydrogen bonds with residues in the active site of ALR2. Alkylation or modification of these positions generally leads to a significant loss of potency.
- **The Spirocyclic Core:** Spirohydantoins derived from 6-halogenated 4-chromanones exhibit optimal in vivo activity.[3] The halogen atom (particularly fluorine or chlorine) at the 6-position of the chroman ring enhances binding affinity.
- **Stereochemistry:** The inhibitory activity is highly stereospecific. For Sorbinil (2,4-dihydro-6-fluorospiro[4H-1-benzopyran-4,4'-imidazolidine]-2',5'-dione), the activity resides exclusively in the (4S)-isomer.[3]
- **Bioisosteric Replacement:** While the hydantoin ring is effective, concerns over potential side effects led to its replacement. A spiro hydroxy acetic acid moiety was found to be an effective

bioisostere, mimicking the anionic character and hydrogen bonding capacity of the hydantoin ring while improving the safety profile in some cases.[5]



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Caption: Key pharmacophoric elements for spirohydantoin-based ALR2 inhibitors.

Comparative Performance Data

The following table summarizes the in vitro ALR2 inhibitory activity of representative spirohydantoin analogs.

Compound Name/Reference	Core Structure	Key Substitutions	IC50 (μM)	Citation(s)
Sorbinil	Spiro-chromanone	6-Fluoro	0.65	[6]
Compound 3	Spiro-thiopyrano[2,3-b]pyridine	None	0.96	[6]
Compound 4	Spiro-thiopyrano[2,3-b]pyridine	7-Methyl	0.94	[6]
Enantiomer 16	Spiro-8-aza-chromanone	6'-Chloro, 2'-Methyl (2'R,4'S)	0.0075	[7]

Experimental Protocols

This method is a cornerstone for creating the spirohydantoin core from a ketone precursor. The following is a modified procedure adapted for higher yields with specific heterocyclic ketones like 8-azachromanones.[7]

- **Reaction Setup:** In a sealed pressure vessel, combine the ketone precursor (e.g., 6-chloro-2-methyl-8-aza-4-chromanone, 1.0 eq), potassium cyanide (3.0 eq), and ammonium carbonate (6.0 eq).
- **Solvent Addition:** Add a 1:1 mixture of ethanol and water until the solids are just covered.
- **Heating:** Seal the vessel and heat to 110-120 °C with stirring for 18-24 hours. The internal pressure will increase; ensure the vessel is rated for these conditions.
- **Work-up:** Cool the reaction vessel to room temperature before opening. A solid precipitate should be present.
- **Isolation:** Filter the solid product and wash thoroughly with cold water, followed by a small amount of cold ethanol.

- **Purification:** The crude spirohydantoin can be recrystallized from an appropriate solvent system (e.g., ethanol/water or acetic acid) to yield the pure product. The drastic modification from standard conditions involves the use of a sealed vessel and elevated temperatures to drive the reaction to completion, which is crucial for less reactive ketone substrates.[7]

This protocol outlines a standard spectrophotometric assay to determine the IC₅₀ of test compounds against ALR2.[6]

- **Enzyme Source:** Utilize partially purified ALR2 from calf or rat lens, or recombinant human ALR2.
- **Reagent Preparation:**
 - **Assay Buffer:** 0.1 M sodium phosphate buffer (pH 6.2).
 - **Substrate:** 10 mM DL-glyceraldehyde.
 - **Cofactor:** 0.16 mM NADPH.
 - **Test Compounds:** Dissolve in DMSO to create stock solutions and dilute to final concentrations in the assay buffer (final DMSO concentration should be <1%).
- **Assay Procedure:**
 - In a 96-well UV-transparent plate, add 150 μ L of assay buffer, 20 μ L of NADPH solution, 10 μ L of the test compound solution, and 10 μ L of the enzyme solution.
 - Pre-incubate the mixture at room temperature for 15 minutes.
 - Initiate the reaction by adding 10 μ L of the DL-glyceraldehyde substrate solution.
- **Measurement:** Immediately monitor the decrease in absorbance at 340 nm for 5-10 minutes using a plate reader. The rate of NADPH oxidation is proportional to ALR2 activity.
- **Data Analysis:** Calculate the percentage of inhibition for each compound concentration relative to a DMSO control. Plot the percent inhibition against the logarithm of the compound concentration and determine the IC₅₀ value using non-linear regression analysis.

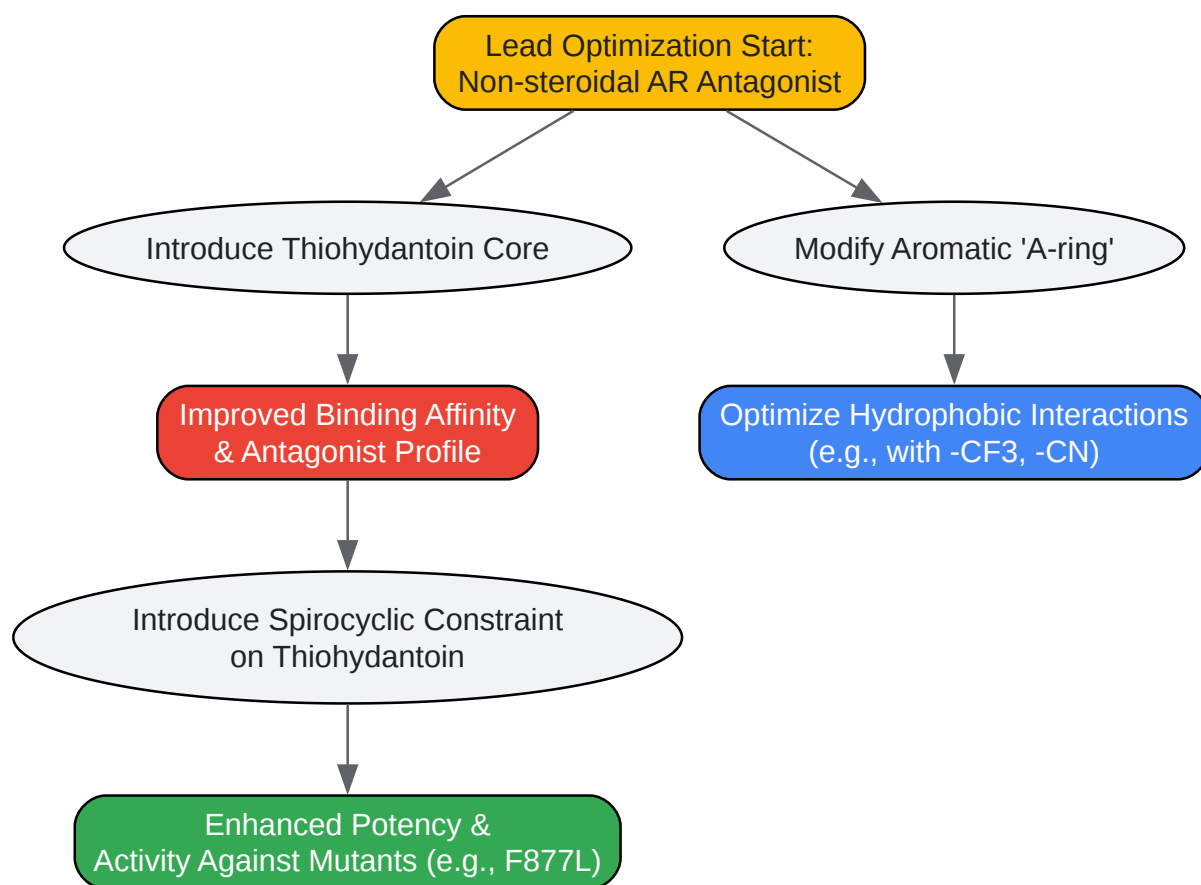
Spirocyclic Thiohydantoins as Androgen Receptor (AR) Antagonists

The androgen receptor (AR) is a critical driver in the progression of prostate cancer.^[8] While first and second-generation AR antagonists like bicalutamide and enzalutamide are effective, resistance often develops, partly through mutations in the AR ligand-binding domain (LBD), such as the F877L mutation.^[8] This has spurred the development of novel antagonists, with spirocyclic thiohydantoins emerging as a potent class.

Core Scaffold and Key SAR Insights

The development of these antagonists focuses on creating molecules that can effectively block AR signaling, even in the presence of resistance-conferring mutations. The SAR studies often involve modifications to three key regions of the molecule.

- **Thiohydantoin Core:** The replacement of the oxygen atom at the 2-position of the hydantoin ring with sulfur (to form a thiohydantoin) is a common and often beneficial modification in AR antagonists. This change can alter electronic properties and improve binding affinity.^{[8][9]}
- **Aromatic Moiety:** The aromatic part of the molecule typically contains electron-withdrawing groups (e.g., -CF₃, -CN) and is designed to mimic the interaction of natural androgens with the LBD. The substitution pattern is critical for potent antagonism.^[10]
- **Spirocyclic System:** Introducing a spirocyclic system provides conformational constraint. This rigidity can lock the molecule into an optimal binding conformation, increasing potency and providing a vector for exploring additional binding interactions within the LBD. Cyclobutyl and cyclopentyl spiro-substituents on the thiohydantoin ring have shown excellent activity.^[10]



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Caption: Logical workflow for the SAR-driven design of spirohydanthoin AR antagonists.

Comparative Performance Data

This table presents data for spirocyclic thiohydanthoin AR antagonists, highlighting their potency against wild-type and mutant AR.

Compound Reference	Core Structure	Key Substitutions	AR Antagonist IC50 (nM) (WT)	Cell Proliferation IC50 (nM) (LNCaP)	Citation(s)
Enzalutamide	Non-spiro Thiohydantoin	Standard reference	25-36	70-120	[8] [11]
Compound 19a	Hydantoin	Pyridine group	~23	~100	[11]
Compound 19b	Hydantoin	Pyridine group	~21	~80	[11]
MDV3100 (Enzalutamide)	Thiohydantoin	Phenyl-CF3, -CN	Potent	Potent	[9]

Note: Specific IC50 values for novel spirocyclic analogs are often presented in graphical form in publications; the table reflects the relative potencies described.

Experimental Protocols

The synthesis often involves the reaction of an isothiocyanate with an amino acid ester, followed by cyclization.[\[10\]](#)

- **Isothiocyanate Formation:** React the desired aniline (e.g., 4-amino-2-(trifluoromethyl)benzonitrile) with thiophosgene in a suitable solvent like dichloromethane with a base (e.g., triethylamine) to form the corresponding isothiocyanate.
- **Coupling Reaction:** React the isothiocyanate (1.0 eq) with a methyl-amino ester (e.g., methyl 2-aminoisobutyrate, 1.1 eq) in a solvent like ethanol at reflux for 4-6 hours to form the thiourea intermediate.
- **Cyclization:** Treat the thiourea intermediate with a strong acid (e.g., concentrated HCl) in ethanol at reflux for 12-24 hours. This promotes cyclization to the thiohydantoin ring.

- **Purification:** After cooling, the product is isolated by extraction with an organic solvent (e.g., ethyl acetate), washed, dried, and purified by column chromatography on silica gel.

This functional assay measures the ability of a compound to antagonize androgen-induced gene transcription.

- **Cell Culture:** Use a suitable cell line (e.g., PC-3) that is co-transfected with a human AR expression vector and a reporter vector containing an androgen-responsive element (ARE) driving the expression of a reporter gene (e.g., luciferase).
- **Compound Treatment:** Seed the cells in a 96-well plate. After 24 hours, treat the cells with various concentrations of the test compound in the presence of a fixed, stimulating concentration of dihydrotestosterone (DHT), the natural AR agonist.
- **Incubation:** Incubate the plates for 18-24 hours to allow for AR-mediated transcription of the luciferase gene.
- **Lysis and Measurement:** Lyse the cells and measure the luciferase activity using a luminometer according to the manufacturer's protocol (e.g., Promega Luciferase Assay System).
- **Data Analysis:** Normalize the luciferase signal to a cell viability marker if necessary. Calculate the percent inhibition of DHT-induced activity for each compound concentration. Determine the IC₅₀ value by fitting the data to a dose-response curve.

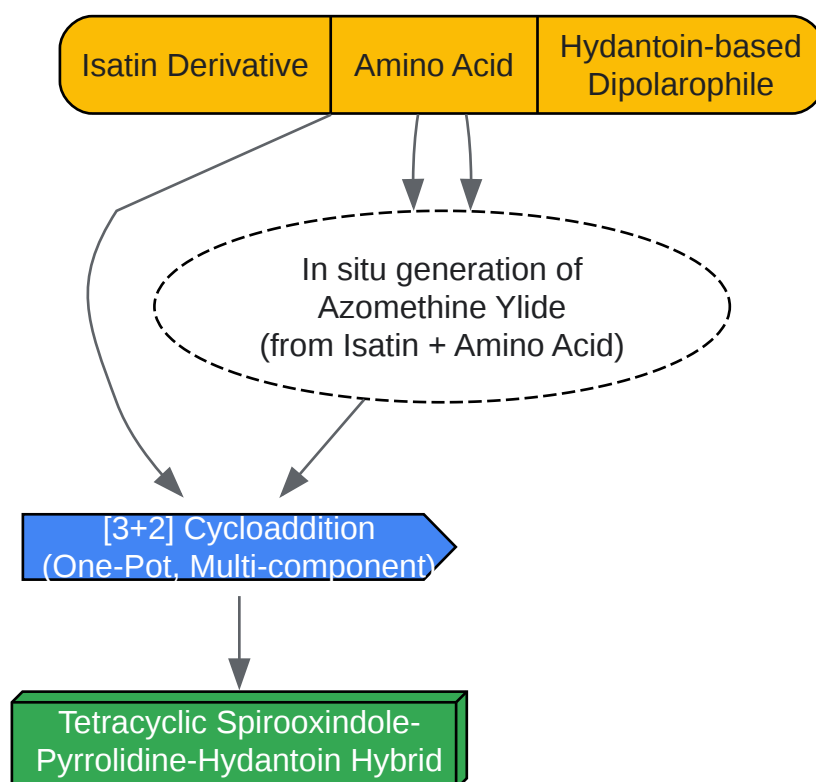
Spirooxindole-Hydantoin Analogs in Oncology

The spirooxindole framework is a prominent feature in many natural products and synthetic compounds with potent anticancer activity.^[12] Hybrid molecules that incorporate both a spirooxindole and a hydantoin moiety have been designed as novel anticancer agents, targeting various pathways including cell cycle regulation and apoptosis.^{[13][14]}

Core Scaffold and Key SAR Insights

The synthesis of these complex scaffolds is often achieved through multi-component [3+2] cycloaddition reactions. The SAR depends on substitutions on both the oxindole and hydantoin precursors.

- **Synthetic Strategy:** The most common route involves the reaction of an isatin derivative (oxindole precursor), an amino acid, and a hydantoin-based dipolarophile. This one-pot reaction generates complex tetracyclic structures with high stereoselectivity.[14][15]
- **Oxindole Ring Substituents:** Electron-withdrawing or electron-donating groups on the isatin ring significantly modulate the cytotoxic activity. For example, in one series, a 5-chloro or 5-nitro substitution on the isatin ring led to potent activity against MCF-7 and HepG2 cancer cell lines.[14]
- **Hydantoin Moiety:** The hydantoin portion of the molecule can be further functionalized, but in many reported series, it serves primarily as a structural anchor and a key component of the dipolarophile in the cycloaddition reaction.
- **Mechanism of Action:** These hybrids have been shown to act through various mechanisms. Some analogs exhibit potent cyclin-dependent kinase 2 (CDK-2) inhibitory activity, while others induce apoptosis by modulating the expression of proteins like p53, Bax, and Bcl-2. [14][16]



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Caption: General workflow for the synthesis of spirooxindole-hydantoin hybrids.

Comparative Performance Data

The following table showcases the cytotoxic activity of selected spirooxindole-hydantoin analogs against human cancer cell lines.

Compound Reference	Isatin Substitution	Cytotoxicity IC50 (μM) vs. MCF-7	Cytotoxicity IC50 (μM) vs. HepG2	Target/Mechanism	Citation(s)
Roscovitine (Std.)	N/A	1.91	2.36	CDK-2 Inhibitor	[14]
Compound 8c	5-Chloro	0.189	1.04	CDK-2 Inhibitor	[14]
Compound 4b	6-Chloro	24.1 (MCF-7)	-	MDM2 Inhibitor	[17]
Doxorubicin (Std.)	N/A	1.9 (PC3)	-	DNA Intercalator	[17]
DFH	N/A (bicyclo[3.2.1]octane core)	Induces apoptosis in leukemia cells	-	Mitochondrial Pathway	[16]

Experimental Protocols

This protocol describes a representative one-pot, three-component reaction.[\[14\]](#)

- **Reaction Setup:** To a solution of a substituted isatin (1.0 mmol) and an amino acid (e.g., sarcosine, 1.2 mmol) in methanol (20 mL), add the ethylene-engrafted hydantoin derivative (1.0 mmol).
- **Reaction Conditions:** Reflux the mixture for 6-8 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

- **Isolation:** Upon completion, cool the reaction mixture to room temperature. The product often precipitates from the solution.
- **Purification:** Collect the solid product by filtration, wash with cold methanol, and dry under vacuum. If necessary, the product can be further purified by recrystallization or column chromatography. This efficient method allows for the rapid generation of molecular diversity for SAR studies.

The MTT assay is a colorimetric method used to assess cell viability.

- **Cell Seeding:** Seed cancer cells (e.g., MCF-7) in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere for 24 hours.
- **Compound Treatment:** Treat the cells with serial dilutions of the test compounds (typically from 0.01 to 100 μ M) for 48-72 hours. Include a vehicle control (e.g., DMSO) and a positive control.
- **MTT Addition:** Add 20 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37 °C. Viable cells with active mitochondrial dehydrogenases will convert the yellow MTT to a purple formazan.
- **Formazan Solubilization:** Remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- **Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control. Determine the IC₅₀ value by plotting cell viability against the log of the compound concentration and fitting the data to a dose-response curve.

Summary and Future Perspectives

The spirohydantoin scaffold is a remarkably versatile platform for the design of potent and selective therapeutic agents. The structure-activity relationship studies across different biological targets reveal several unifying principles:

- **Conformational Rigidity:** The spirocyclic nature imparts conformational constraint, which is a key determinant of high-affinity binding.
- **Hydrogen Bonding:** The hydantoin (or thiohydantoin) moiety consistently serves as a critical hydrogen-bonding anchor, engaging with polar residues in the target's binding site.
- **Modularity:** The scaffold allows for modular synthesis, enabling systematic exploration of SAR by modifying the spiro-fused ring system and its substituents.

Future research in this area will likely focus on developing analogs with improved selectivity, particularly for kinase inhibitors and nuclear receptor modulators, to minimize off-target effects. The application of computational methods, such as molecular docking and dynamic simulations, will continue to guide the rational design of new spirohydantoin derivatives with enhanced pharmacokinetic properties and novel mechanisms of action. The continued exploration of this privileged scaffold promises to yield new candidates for treating a wide range of human diseases.

References

- Clegg, A. S., et al. (2022). Spirocyclic Thiohydantoin Antagonists of F877L and Wild-Type Androgen Receptor for Castration-Resistant Prostate Cancer. PubMed Central. Available at: [\[Link\]](#)
- Czopek, A., et al. (2016). NEW SPIROHYDANTOIN DERIVATIVES - SYNTHESIS, PHARMACOLOGICAL EVALUATION, AND MOLECULAR MODELING STUDY. Acta Poloniae Pharmaceutica. Available at: [\[Link\]](#)
- Abdel-Maksoud, M. S., et al. (2018). Spirohydantoins and 1,2,4-triazole-3-carboxamide derivatives as inhibitors of histone deacetylase: Design, synthesis, and biological evaluation. European Journal of Medicinal Chemistry. Available at: [\[Link\]](#)
- Sarges, R., et al. (1981). Spiro hydantoin aldose reductase inhibitors. Journal of Medicinal Chemistry. Available at: [\[Link\]](#)
- Mylari, B. L., et al. (1992). Hydantoin bioisosteres. In vivo active spiro hydroxy acetic acid aldose reductase inhibitors. Journal of Medicinal Chemistry. Available at: [\[Link\]](#)

- Czopek, A., et al. (2016). New spirohydantoin derivatives - Synthesis, pharmacological evaluation, and molecular modeling study. ResearchGate. Available at: [\[Link\]](#)
- Da Settimo, F., et al. (2005). Spirohydantoin derivatives of thiopyrano[2,3-b]pyridin-4(4H)-one as potent in vitro and in vivo aldose reductase inhibitors. Bioorganic & Medicinal Chemistry. Available at: [\[Link\]](#)
- Ghanbari, M. M. (2023). Synthesis of novel spiro heterocyclic compounds contain thiohydantoin. Hilaris Publisher. Available at: [\[Link\]](#)
- Sarges, R., et al. (1985). Spiro hydantoin aldose reductase inhibitors derived from 8-aza-4-chromanones. Journal of Medicinal Chemistry. Available at: [\[Link\]](#)
- Marinov, M., et al. (2022). SYNTHESIS AND CHARACTERIZATION OF N3-ACETYL DERIVATIVES OF SPIROHYDANTOINS. Journal of Chemical Technology and Metallurgy. Available at: [\[Link\]](#)
- Ju, X., et al. (2020). Design, Synthesis, Characterization, and Biological Activities of Novel Spirooxindole Analogues Containing Hydantoin, Thiohydantoin, Urea, and Thiourea Moieties. Journal of Agricultural and Food Chemistry. Available at: [\[Link\]](#)
- Das, U., et al. (2009). Novel derivatives of spirohydantoin induce growth inhibition followed by apoptosis in leukemia cells. Bioorganic & Medicinal Chemistry Letters. Available at: [\[Link\]](#)
- Bohl, C. E., et al. (2008). Synthesis and SAR of Novel Hydantoin Derivatives as Selective Androgen Receptor Modulators. ResearchGate. Available at: [\[Link\]](#)
- Al-Abdullah, E. S., et al. (2023). Synthesis and SARs study of novel spiro-oxindoles as potent antiproliferative agents with CDK-2 inhibitory activities. Archiv der Pharmazie. Available at: [\[Link\]](#)
- Tan, S. P., et al. (2024). Synthesis and biological evaluation of hydantoin derivatives as potent antiplasmodial agents. Bioorganic & Medicinal Chemistry Letters. Available at: [\[Link\]](#)
- Kamal, A., et al. (2011). Design and synthesis of spiro derivatives of parthenin as novel anti-cancer agents. European Journal of Medicinal Chemistry. Available at: [\[Link\]](#)

- La Motta, C., et al. (2017). Synthesis and Functional Evaluation of Novel Aldose Reductase Inhibitors Bearing a Spirobenzopyran Scaffold. The Open Medicinal Chemistry Journal. Available at: [\[Link\]](#)
- El-Damasy, D. A. (2022). Design and synthesis of novel anticancer and antifibrosis compounds. HAL Open Science. Available at: [\[Link\]](#)
- Wang, C., et al. (2022). Synthesis of Hydantoin Androgen Receptor Antagonists and Study on Their Antagonistic Activity. Molecules. Available at: [\[Link\]](#)
- Hidayat, A. A., et al. (2024). Structure–Activity Relationship Study and Design Strategies of Hydantoin, Thiazolidinedione, and Rhodanine-Based Kinase Inhibitors: A Two-Decade Review. ResearchGate. Available at: [\[Link\]](#)
- Jung, M. E., et al. (2010). Structure-activity relationship for thiohydantoin androgen receptor antagonists for castration-resistant prostate cancer (CRPC). Journal of Medicinal Chemistry. Available at: [\[Link\]](#)
- Jung, M. E., et al. (2010). Structure-Activity Relationship for Thiohydantoin Androgen Receptor Antagonists for Castration-Resistant Prostate Cancer (CRPC). PubMed Central. Available at: [\[Link\]](#)
- Zhang, D., et al. (2022). Discovery of Novel Thiohydantoin Derivatives as Full Antagonists and Efficient Degraders of Androgen Receptor. ResearchGate. Available at: [\[Link\]](#)
- Drug Design Org. (2005). Structure Activity Relationships. Available at: [\[Link\]](#)
- Al-Warhi, T., et al. (2021). Stereoselective Synthesis of the Di-Spirooxindole Analogs Based Oxindole and Cyclohexanone Moieties as Potential Anticancer Agents. PubMed Central. Available at: [\[Link\]](#)
- Igarashi, K., et al. (1981). Synthesis and structure-activity relationship of spiro[isochromanpiperidine] analogues for inhibition of histamine release. Journal of Medicinal Chemistry. Available at: [\[Link\]](#)
- Chinn, L. J., et al. (1981). A structure-activity relationship study of spirolactones. Contribution of the cyclopropane ring to antimineralocorticoid activity. Journal of Medicinal Chemistry.

Available at: [\[Link\]](#)

- Toubi, Y., et al. (2021). (a) Biologically active spirooxindole scaffolds; (b) marketed drugs containing the hydantoin motif and our designed compounds. ResearchGate. Available at: [\[Link\]](#)
- Al-Warhi, T., et al. (2023). Spirooxindole: A Versatile Biologically Active Heterocyclic Scaffold. Molecules. Available at: [\[Link\]](#)

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Sources

- 1. researchgate.net [researchgate.net]
- 2. hilarispublisher.com [hilarispublisher.com]
- 3. Spiro hydantoin aldose reductase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Synthesis and Functional Evaluation of Novel Aldose Reductase Inhibitors Bearing a Spirobenzopyran Scaffold [openmedicinalchemistryjournal.com]
- 5. Hydantoin bioisosteres. In vivo active spiro hydroxy acetic acid aldose reductase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Spirohydantoin derivatives of thiopyrano[2,3-b]pyridin-4(4H)-one as potent in vitro and in vivo aldose reductase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Spiro hydantoin aldose reductase inhibitors derived from 8-aza-4-chromanones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Spirocyclic Thiohydantoin Antagonists of F877L and Wild-Type Androgen Receptor for Castration-Resistant Prostate Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Structure-activity relationship for thiohydantoin androgen receptor antagonists for castration-resistant prostate cancer (CRPC) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Structure-Activity Relationship for Thiohydantoin Androgen Receptor Antagonists for Castration-Resistant Prostate Cancer (CRPC) - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]

- [12. mdpi.com \[mdpi.com\]](#)
- [13. Design, Synthesis, Characterization, and Biological Activities of Novel Spirooxindole Analogues Containing Hydantoin, Thiohydantoin, Urea, and Thiourea Moieties - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. Synthesis and SARs study of novel spiro-oxindoles as potent antiproliferative agents with CDK-2 inhibitory activities - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. Novel derivatives of spirohydantoin induce growth inhibition followed by apoptosis in leukemia cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [17. Stereoselective Synthesis of the Di-Spirooxindole Analogs Based Oxindole and Cyclohexanone Moieties as Potential Anticancer Agents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [A Comparative Guide to the Structure-Activity Relationships of Spirohydantoin Analogs]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1304835/docs#a-comparative-guide-to-the-structure-activity-relationships-of-spirohydantoin-analogs\]](https://www.benchchem.com/product/b1304835/docs#a-comparative-guide-to-the-structure-activity-relationships-of-spirohydantoin-analogs)

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